

Technical Guide: Physical Properties of Formamide-13C,15N

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Compound of Interest

Compound Name: Formamide-13C,15N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Formamide-13C,15N**, a stable isotope-labeled compound crucial for a variety of applications in research and drug development. This document summarizes key quantitative data, outlines general experimental protocols for property determination, and visualizes its application in synthetic workflows.

Core Physical and Chemical Properties

Formamide-13C,15N is an isotopically labeled version of formamide, where the carbon atom is replaced with its heavy isotope, Carbon-13 (^{13}C), and the nitrogen atom is replaced with its heavy isotope, Nitrogen-15 (^{15}N). This labeling provides a distinct mass shift, making it a valuable tool in mass spectrometry-based studies and as a precursor for the synthesis of other labeled molecules.^{[1][2]}

Data Presentation: Quantitative Physical Properties

The following table summarizes the key physical properties of **Formamide-13C,15N**. It is important to note that some of these values, particularly the boiling and melting points, are often cited from the literature for unlabeled formamide and may serve as close approximations for the labeled analogue.^[1]

Property	Value	Source(s)
Molecular Formula	$\text{H}^{13}\text{CO}^{15}\text{NH}_2$	[1]
Molecular Weight	47.03 g/mol	[1][2]
Appearance	Colorless liquid	[3][4]
Melting Point	2-3 °C (lit.)	[1][5]
Boiling Point	210 °C (lit.)	[1][5]
Density	1.183 g/mL at 25 °C	[1]
Isotopic Purity (^{13}C)	≥99 atom %	[1]
Isotopic Purity (^{15}N)	≥98 atom %	[1]
Solubility	Miscible with water.	[3][6]
CAS Number	285977-74-4	[1][2]

Experimental Protocols

While specific, detailed experimental protocols for the determination of physical properties of **Formamide-13C,15N** are not extensively published, the methodologies would follow standard analytical chemistry techniques. The following are generalized protocols for the key properties listed above.

Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like **Formamide-13C,15N**, which has a melting point near room temperature, a capillary tube method is commonly employed.

- **Sample Preparation:** A small amount of the liquid sample is frozen. A capillary tube is then packed with the solid sample.
- **Apparatus:** A calibrated melting point apparatus is used. The capillary tube is placed in the apparatus, which slowly heats the sample.

- **Measurement:** The temperature at which the solid begins to melt and the temperature at which it is completely liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- **Apparatus Setup:** A small quantity of **Formamide-13C,15N** is placed in a test tube with a boiling chip. An inverted capillary tube is placed inside the test tube. The setup is heated in a controlled manner using a heating mantle or an oil bath.
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the inverted capillary tube. The heat is then slowly reduced.
- **Measurement:** The boiling point is recorded as the temperature at which the last bubble emerges and the liquid begins to re-enter the capillary tube.

Determination of Density

Density is the mass of a substance per unit volume.

- **Mass Measurement:** A known volume of **Formamide-13C,15N** is carefully measured using a calibrated pycnometer or a micropipette.
- **Volume Measurement:** The mass of the measured volume is determined using an analytical balance.
- **Calculation:** The density is calculated by dividing the mass of the sample by its volume. The measurement is typically performed at a specific temperature, such as 25 °C, as density is temperature-dependent.

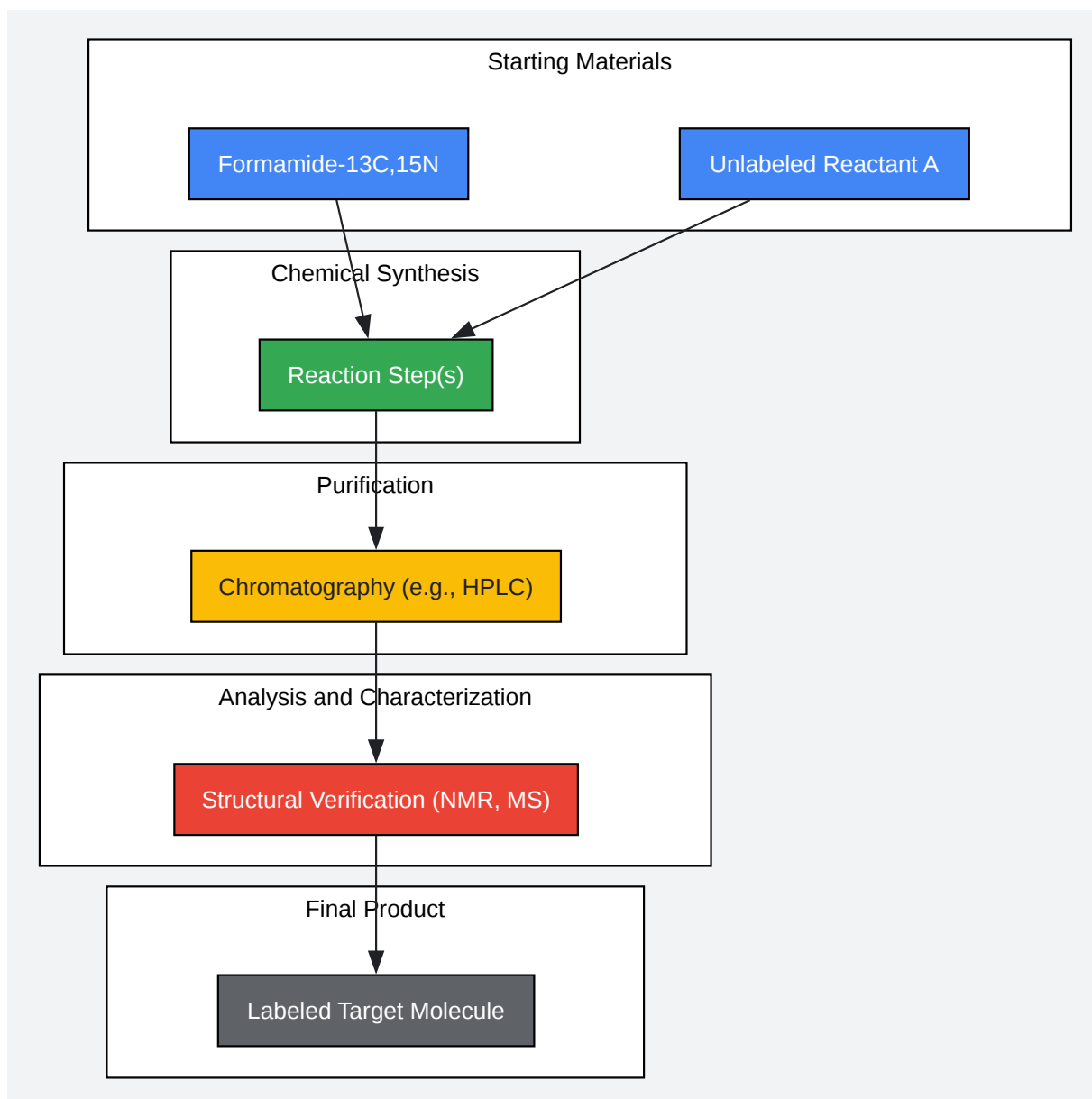
Applications and Workflows

Formamide-13C,15N is primarily utilized as a synthetic intermediate for the introduction of ¹³C and ¹⁵N labels into more complex molecules.[2] This is particularly valuable in drug development for metabolic studies, pharmacokinetic analysis, and as internal standards in

quantitative mass spectrometry assays. It also finds use as a solvent in certain applications.[\[2\]](#)
[\[7\]](#)

Generalized Synthetic Workflow

The following diagram illustrates a generalized workflow where **Formamide-¹³C,¹⁵N** is used as a building block in the synthesis of an isotopically labeled target molecule.



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Caption: Generalized workflow for synthesizing a labeled molecule using **Formamide-13C,15N**.

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